

ortho-Fluoroethamphetamine: A Technical Overview of an Under-researched Psychoactive Compound

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Compound of Interest

Compound Name: Ortho-fluoroethamphetamine

Cat. No.: B15193179

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Disclaimer: This document is intended for researchers, scientists, and drug development professionals. The information contained herein is for educational and scientific purposes only. **ortho-Fluoroethamphetamine** (2-FEA) is a psychoactive substance and its legal status may vary by jurisdiction.

Introduction

ortho-Fluoroethamphetamine (2-fluoroethamphetamine, 2-FEA) is a synthetic stimulant of the substituted amphetamine class. Structurally, it is the N-ethyl homologue of 2-fluoroamphetamine (2-FA). While it has appeared on the novel psychoactive substances (NPS) market, there is a significant lack of formal scientific investigation into its discovery, synthesis, and pharmacological profile. This guide provides a comprehensive overview of the available technical information on 2-FEA, supplemented with data from its isomers and structurally related analogues to offer a broader context for researchers. Due to the limited specific research on 2-FEA, much of the pharmacological information is speculative and based on the properties of similar compounds.

Chemical and Physical Properties

The basic chemical and physical properties of 2-FEA and its closely related analogue, 2-fluoroamphetamine (2-FA), are summarized below. The data for 2-FEA is limited, while more information is available for 2-FA.

Property	ortho-Fluoroethamphetamine (2-FEA)	2-Fluoroamphetamine (2-FA)
IUPAC Name	N-ethyl-1-(2-fluorophenyl)propan-2-amine	1-(2-fluorophenyl)propan-2-amine[1]
Chemical Formula	C ₁₁ H ₁₆ FN	C ₉ H ₁₂ FN[1]
Molar Mass	181.25 g/mol	153.20 g/mol [1]
Appearance	Reported as a crystalline powder	-
Solubility	Soluble in organic solvents	-

Discovery and History

There is no publicly available information detailing the specific discovery or first synthesis of **ortho-fluoroethamphetamine**. It is presumed to have emerged in the early 21st century as part of a wave of fluorinated amphetamine analogues developed for the research chemical market. The rationale for the synthesis of such compounds often involves the modification of known psychoactive structures to alter their pharmacological profile, potency, and legal status. The introduction of a fluorine atom to the phenyl ring of an amphetamine is a common strategy to modulate its properties.

Synthesis

A specific, peer-reviewed synthesis protocol for **ortho-fluoroethamphetamine** has not been published. However, a plausible synthetic route can be inferred from the known synthesis of related fluorinated amphetamines. A common method for the synthesis of amphetamine analogues is the Leuckart reaction or reductive amination.

A hypothetical synthesis of 2-FEA could start from 2-fluorophenylacetone. This precursor could then undergo reductive amination with ethylamine to yield **ortho-fluoroethamphetamine**.

It is important to note that this is a speculative pathway, and other synthetic routes may be employed in clandestine laboratories.

Experimental Protocols

Due to the absence of formal research, there are no published, detailed experimental protocols for the study of **ortho-fluoroethamphetamine**. Researchers interested in investigating this compound would need to adapt existing protocols for the study of other stimulants.

Pharmacology (Inferred from Analogues)

The pharmacological profile of 2-FEA has not been formally characterized. However, based on its structural similarity to other fluorinated amphetamines, it is likely to act as a releasing agent and/or reuptake inhibitor of monoamine neurotransmitters such as dopamine, norepinephrine, and serotonin.

The position of the fluorine atom on the phenyl ring is known to significantly influence the pharmacological activity of amphetamine analogues. For instance, 4-fluoroamphetamine (4-FA) is a potent serotonin releaser in addition to its effects on dopamine and norepinephrine. The pharmacology of 2-fluoroamphetamine (2-FA) has been studied to some extent.

Pharmacological Data for 2-Fluoroamphetamine (2-FA) (Rat and Mouse Models)[[1](#)]

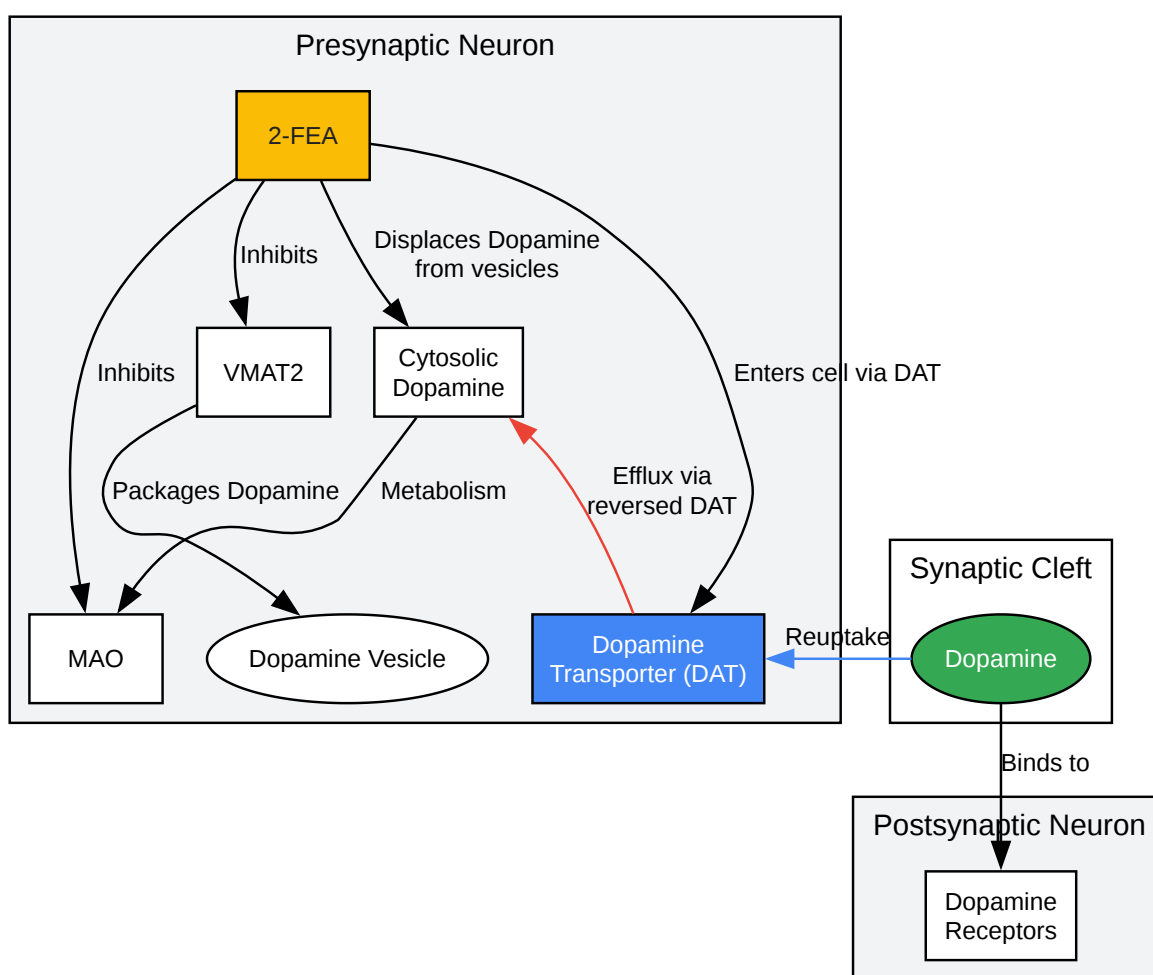
Parameter	Value	Species	Route of Administration
Anorexiant Dose (ED ₅₀)	15 mg/kg	Rat	p.o.
Analgesic Dose (ED ₅₀)	20 mg/kg	Mouse	i.p.
Effect on Blood Pressure	29 mm increase	Rat	i.v. (at 0.5 mg/kg)
Acute Toxicity (LD ₅₀)	100 mg/kg	Mouse	i.p.

It is plausible that 2-FEA shares some of these stimulant properties, though the N-ethyl group would likely modulate its potency and selectivity for different monoamine transporters.

Signaling Pathways

The presumed mechanism of action for **ortho-fluoroethamphetamine**, based on its structural relationship to other amphetamines, involves the disruption of normal monoamine neurotransmitter trafficking. Amphetamines are known to interact with the dopamine transporter (DAT), norepinephrine transporter (NET), and serotonin transporter (SERT). They can act as substrates for these transporters, leading to their reversal and the non-vesicular release of neurotransmitters from the presynaptic neuron into the synaptic cleft. They can also inhibit the reuptake of these neurotransmitters, further increasing their concentration in the synapse.

Presumed Mechanism of Action of ortho-Fluoroethamphetamine



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Fig. 1: Inferred signaling pathway of 2-FEA at the dopamine synapse.

Experimental Workflow for Characterization

For researchers planning to investigate **ortho-fluoroethamphetamine**, a logical experimental workflow would be necessary to characterize its properties.

Experimental Workflow for 2-FEA Characterization

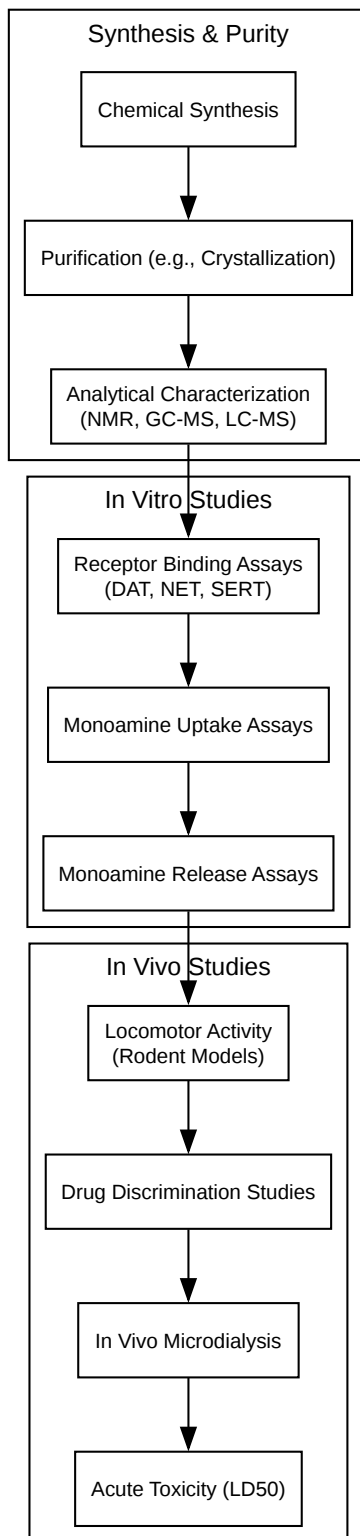
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Fig. 2: A logical workflow for the comprehensive study of 2-FEA.

Analytical Detection

The detection of **ortho-fluoroethamphetamine** in forensic and clinical samples would likely be achieved using standard analytical techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). Derivatization may be necessary for GC-MS analysis to improve chromatographic performance and mass spectral fragmentation. The mass spectrum of 2-FEA would be expected to show fragmentation patterns characteristic of N-ethyl-amphetamines.

Legal Status

The legal status of **ortho-fluoroethamphetamine** is complex and varies by country. In many jurisdictions, it may be considered a controlled substance analogue due to its structural similarity to amphetamine. For example, in the United States, it could potentially be prosecuted under the Federal Analogue Act if intended for human consumption.^[1] In the United Kingdom, as an analogue of amphetamine, it is considered a Class A drug. Researchers should consult the specific regulations in their jurisdiction before possessing or working with this compound.

Conclusion

ortho-Fluoroethamphetamine is a psychoactive substance with a significant lack of formal scientific research. While its chemical structure suggests it likely possesses stimulant properties through interaction with monoamine transporters, there is a pressing need for empirical data to confirm its pharmacological and toxicological profile. This guide has summarized the limited available information and provided a comparative context using data from its analogues. Further research is essential to understand the potential risks and effects of this and other emerging novel psychoactive substances.

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References

- 1. 2-Fluoroamphetamine - Wikipedia [en.wikipedia.org]

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